

Analysis of Triclocarban-13C6 in Environmental Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Triclocarban-13C6

Cat. No.: B15557566

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Introduction

Triclocarban (TCC) is a high-production-volume antimicrobial agent extensively used in personal care products such as soaps, deodorants, and detergents.[1][2] Due to its widespread use and disposal down the drain, TCC is a frequent contaminant in various environmental compartments, including water, soil, and sediment.[2][3] Its persistence in the environment, with predicted half-lives of up to 540 days in sediment, raises concerns about its potential ecological and human health impacts.[2][4] Accurate and sensitive analytical methods are crucial for monitoring its environmental fate and exposure.

This document provides detailed application notes and protocols for the analysis of Triclocarban in environmental samples using isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Triclocarban-13C6** as an internal standard.[5][6] Isotope dilution is the gold standard for quantitative analysis as it corrects for matrix effects and variations in extraction efficiency and instrument response, ensuring high accuracy and precision.[7]

Core Principles of Isotope Dilution Mass Spectrometry (IDMS)

Isotope dilution mass spectrometry involves the addition of a known amount of an isotopically labeled version of the analyte of interest (in this case, **Triclocarban-13C6**) to the sample at the beginning of the analytical process.^[6] This labeled internal standard is chemically identical to the native analyte and therefore behaves similarly during extraction, cleanup, and analysis. By measuring the ratio of the native analyte to the labeled internal standard in the final extract, the concentration of the native analyte in the original sample can be accurately determined, regardless of sample losses during preparation.

Application Notes

Target Analytes:

- Triclocarban (TCC)
- Internal Standard: **Triclocarban-13C6** (TCC-13C6)^{[6][8]}

Matrices:

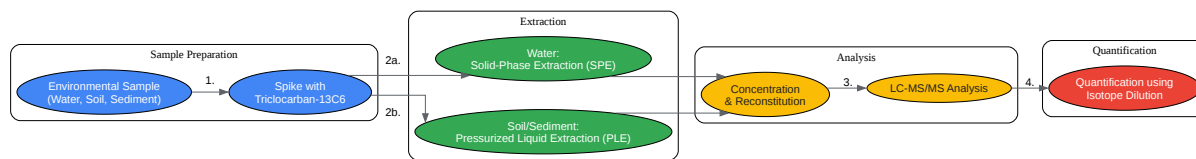
- Water (River water, Wastewater)^[7]
- Soil^[8]
- Sediment^[9]

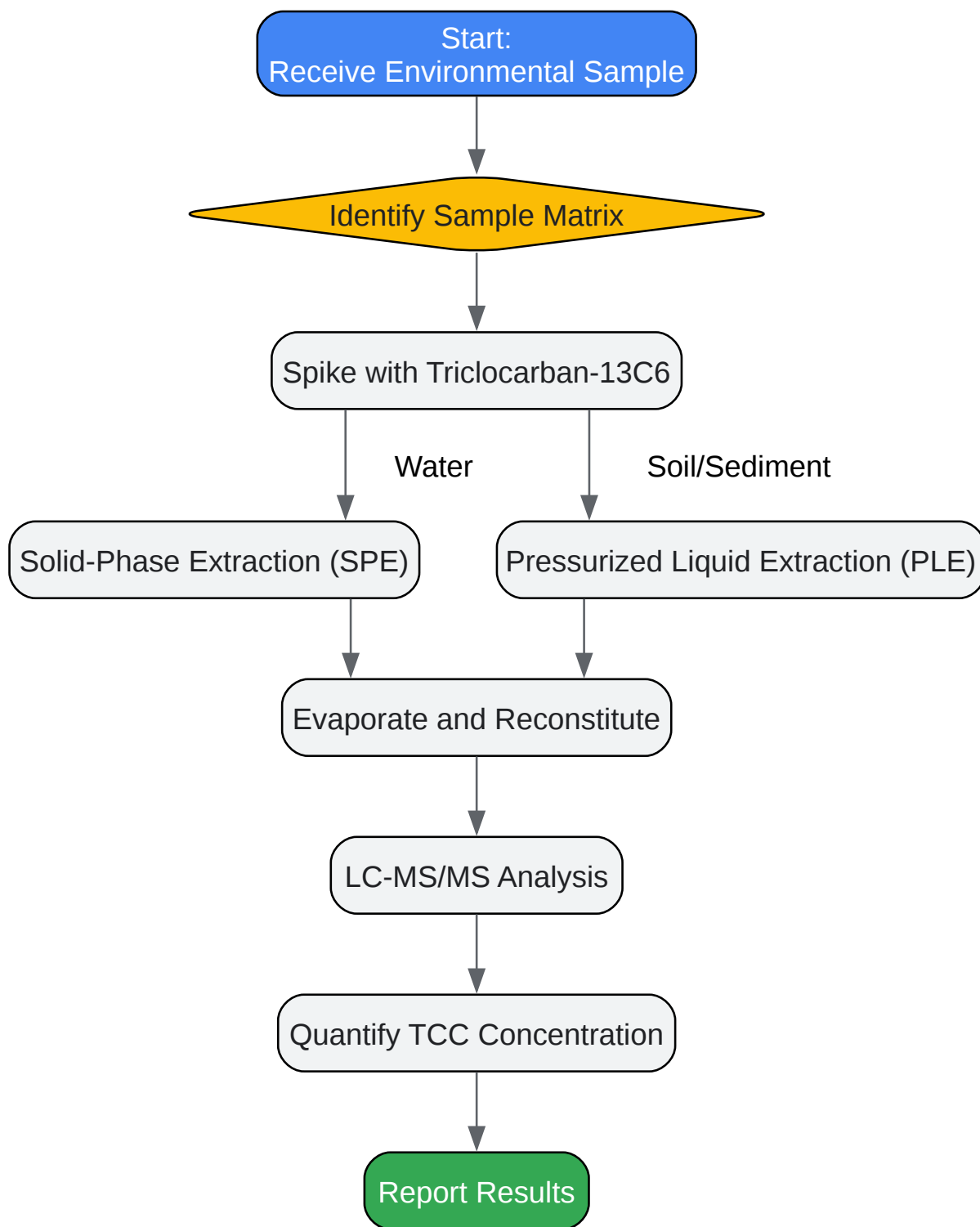
Instrumentation:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)^[7]

General Workflow:

The general workflow for the analysis of Triclocarban in environmental samples using **Triclocarban-13C6** is depicted below.





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- To cite this document: BenchChem. [Analysis of Triclocarban-13C6 in Environmental Samples: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557566/docs#analysis-of-triclocarban-13c6-in-environmental-samples-application-notes-and-protocols\]](https://www.benchchem.com/product/b15557566/docs#analysis-of-triclocarban-13c6-in-environmental-samples-application-notes-and-protocols)

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